

Physical properties of 2-Chloroacetimidamide hydrochloride (melting point, solubility)

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Compound of Interest

Compound Name: 2-Chloroacetimidamide hydrochloride

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Technical Guide: Physicochemical Properties of 2-Chloroacetimidamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloroacetimidamide hydrochloride is a reactive chemical intermediate of significant interest in synthetic organic chemistry and drug discovery. Its bifunctional nature, featuring both a chloro and an acetimidamide group, makes it a versatile building block for the synthesis of a variety of nitrogen-containing heterocyclic compounds, which are prevalent scaffolds in many biologically active molecules. An accurate understanding of its physical properties, such as melting point and solubility, is fundamental for its effective use in reaction design, process development, and formulation. This guide provides a detailed overview of the known physical properties of **2-Chloroacetimidamide hydrochloride**, alongside comprehensive experimental protocols for their determination.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, storage, and application in chemical synthesis. Below is a summary of the available data for **2-Chloroacetimidamide hydrochloride**.

Data Presentation

Physical Property	Value	Notes
Melting Point	98-103 °C	This is a relatively broad range, which may indicate the presence of impurities or the hygroscopic nature of the compound.
Solubility		
Water	Sparingly Soluble	While some sources state it is insoluble, the hydrochloride form is expected to have some degree of aqueous solubility. [1]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	
Methanol	Slightly Soluble	

Experimental Protocols

To ensure accurate and reproducible results in the laboratory, standardized protocols for determining physical properties are essential.

Melting Point Determination: Capillary Method

The capillary melting point determination is a common and reliable method for assessing the purity of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the **2-Chloroacetimidamide hydrochloride** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
 - Press the open end of a capillary tube into the powdered sample until a small amount of material enters the tube.
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample should be 2-3 mm in height.
- Measurement:
 - Place the capillary tube into the sample holder of the melting point apparatus.
 - Set the heating rate to a rapid setting to quickly approach the expected melting point (e.g., 10-20 °C below the expected range).
 - Once the temperature is within 15-20 °C of the expected melting point, reduce the heating rate to 1-2 °C per minute to allow for accurate observation.
 - Record the temperature at which the first liquid is observed (the beginning of the melting range) and the temperature at which the last solid particle melts (the end of the melting range).
- Purity Assessment:
 - A sharp melting range (1-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Solubility Determination: Qualitative and Quantitative Methods

A thorough understanding of a compound's solubility profile across various solvents is crucial for reaction setup, purification, and formulation.

Qualitative Solubility Testing:

This method provides a general assessment of solubility.

Materials:

- Test tubes and rack
- Vortex mixer
- Selection of solvents (e.g., water, methanol, ethanol, acetone, dichloromethane, toluene)
- Spatula
- **2-Chloroacetimidamide hydrochloride**

Procedure:

- Add approximately 10-20 mg of **2-Chloroacetimidamide hydrochloride** to a series of test tubes.
- To each tube, add 1 mL of a different solvent.
- Vortex each tube vigorously for 30-60 seconds.
- Visually inspect each tube for the presence of undissolved solid.
- Classify the solubility as:
 - Soluble: No visible solid particles.
 - Slightly Soluble: A small amount of undissolved solid remains.
 - Insoluble: The majority of the solid remains undissolved.

Quantitative Solubility Determination (Shake-Flask Method):

This method determines the equilibrium solubility of a compound in a given solvent at a specific temperature.

Materials:

- Scintillation vials or flasks with secure caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Micropipettes
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument
- Solvent of interest
- **2-Chloroacetimidamide hydrochloride**

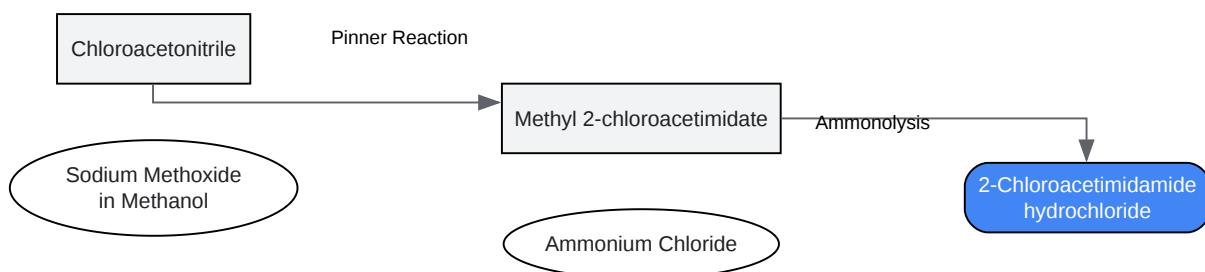
Procedure:

- Add an excess amount of **2-Chloroacetimidamide hydrochloride** to a vial containing a known volume of the solvent (e.g., 5 mL). The presence of excess solid is crucial to ensure saturation.
- Seal the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time to reach equilibrium (typically 24-48 hours).
- After equilibration, allow the solid to settle or centrifuge the sample to pellet the undissolved material.
- Carefully withdraw a known volume of the supernatant (the saturated solution).
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted solution using a calibrated HPLC or other appropriate method to determine the concentration of **2-Chloroacetimidamide hydrochloride**.

- Calculate the solubility in units such as mg/mL or mol/L.

Synthesis Pathway

2-Chloroacetimidamide hydrochloride can be synthesized from chloroacetonitrile. The following diagram illustrates a common synthetic route.



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Caption: Synthesis of **2-Chloroacetimidamide hydrochloride** from Chloroacetonitrile.

This technical guide provides a foundational understanding of the physical properties of **2-Chloroacetimidamide hydrochloride** and the experimental means to verify them. For any application, it is recommended that these properties be determined in-house to ensure the highest accuracy for research and development activities.

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References

- 1. Reagents & Solvents [chem.rochester.edu]
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